

VX-166 vs. Vehicle: Quantitative Data on Liver Fibrosis

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Compound Focus: VX-166

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The following table summarizes key experimental findings for **VX-166** compared to a vehicle control, based on a study in a mouse model of nonalcoholic steatohepatitis (NASH) [1].

Parameter	Effect in Vehicle-Treated Mice (MCD Diet)	Effect in VX-166-Treated Mice (MCD Diet)	Statistical Significance (P-value)
Caspase-3 Activity	Increased	Decreased	< 0.05
TUNEL-positive cells (apoptosis)	Increased	Decreased	< 0.05
Hepatic Triglyceride Content (steatosis)	Increased	Decreased	< 0.05
α -SMA Expression (HSC activation)	Increased	Decreased (4 wks & 8 wks)	< 0.05 (4 wks), < 0.005 (8 wks)
Hepatic Collagen 1 α 1 mRNA	Increased	Decreased (at 8 weeks)	< 0.05
Hydroxyproline Content (fibrosis)	Increased	Decreased	Confirmed (specific P-value not stated)

Parameter	Effect in Vehicle-Treated Mice (MCD Diet)	Effect in VX-166-Treated Mice (MCD Diet)	Statistical Significance (P-value)
Sirius Red Staining (fibrosis)	Increased	Decreased	Confirmed (specific P-value not stated)
Alanine Aminotransferase (ALT)	Increased	No Significant Change	Not Significant
NAFLD Activity Score (NAS)	≥6 (Significant Injury)	Comparable to Vehicle (No Improvement)	Not Significant

Abbreviations: HSC: Hepatic Stellate Cell; MCD: Methionine/Choline-Deficient; α -SMA: Alpha-Smooth Muscle Actin; TUNEL: Terminal deoxynucleotidyl transferase-mediated dUTP nick-end labeling.

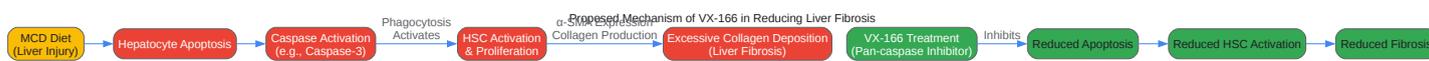
Experimental Protocol Overview

The key data on **VX-166** was generated in the following experimental model [1]:

- **Animal Model:** Male db/db mice fed a **methionine/choline-deficient (MCD) diet** to induce NASH and liver fibrosis.
- **Treatment Regimen:**
 - **Group 1:** MCD diet + vehicle (control group).
 - **Group 2:** MCD diet + **VX-166** (6 mg/kg/day, administered orally via gavage).
- **Study Duration:** Mice were sacrificed at 4 or 8 weeks for endpoint analysis.
- **Key Assessment Methods:**
 - **Fibrosis Measurement:** Hydroxyproline content, Sirius Red staining, and collagen 1 α 1 mRNA levels.
 - **HSC Activation:** Measured by α -SMA expression.
 - **Apoptosis:** Assessed by active caspase-3 levels and TUNEL assay.
 - **Liver Injury:** Evaluated by ALT levels and NAFLD Activity Score (NAS).

Mechanism of Action: Caspase Inhibition in Liver Fibrosis

The diagram below illustrates the proposed mechanism by which **VX-166** reduces liver fibrosis, based on the findings of the study [1]. The core mechanism involves the inhibition of excessive hepatocyte apoptosis, which is a key driver of hepatic stellate cell (HSC) activation and subsequent collagen deposition.



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Key Interpretations and Conclusions

- **Primary Efficacy:** The data strongly suggests that **VX-166** exerts an **anti-fibrotic effect** by blocking the apoptosis-driven activation of hepatic stellate cells (HSCs), the main collagen-producing cells in the liver [1].
- **Dissociated Effects:** A critical finding is the dissociation between fibrosis improvement and markers of general liver injury. **VX-166** significantly reduced fibrosis without altering ALT levels or the overall NAFLD Activity Score. This indicates that its primary action may be downstream of the initial inflammatory liver injury [1].
- **Therapeutic Rationale:** These findings support the hypothesis that targeting hepatocyte apoptosis directly is a viable therapeutic strategy for treating fibrosis in NASH, even if the initial insult persists [1].

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References

1. Pan-caspase inhibitor VX - 166 reduces fibrosis in an animal model of... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [VX-166 vs. Vehicle: Quantitative Data on Liver Fibrosis].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548200#vx-166-reduction-of-liver-fibrosis-vs-vehicle>]

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